

Application Notes and Protocols for Fenpyroximate 5% EC in Experimental Field Trials

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Compound of Interest

Compound Name: Fenpyroximate

Cat. No.: B127894

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These notes provide comprehensive guidelines and detailed protocols for the use of **Fenpyroximate** 5% Emulsifiable Concentrate (EC) in experimental agricultural field trials. The document covers the acaricide's mode of action, application recommendations, and a step-by-step protocol for evaluating its bio-efficacy.

Application Notes

Introduction

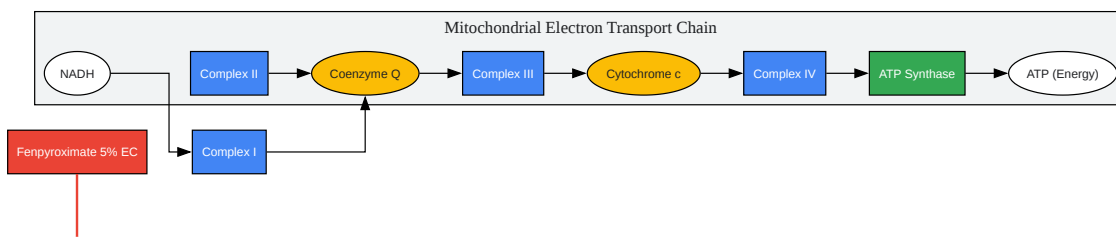
Fenpyroximate 5% EC is a broad-spectrum acaricide belonging to the phenoxy pyrazole class of chemicals.^[1] It is highly effective for controlling a wide variety of mite pests in agricultural settings.^{[2][3][4]} This formulation is a contact and stomach poison that provides quick knockdown of mite populations and offers long-lasting residual activity.^{[1][2][5][6]}

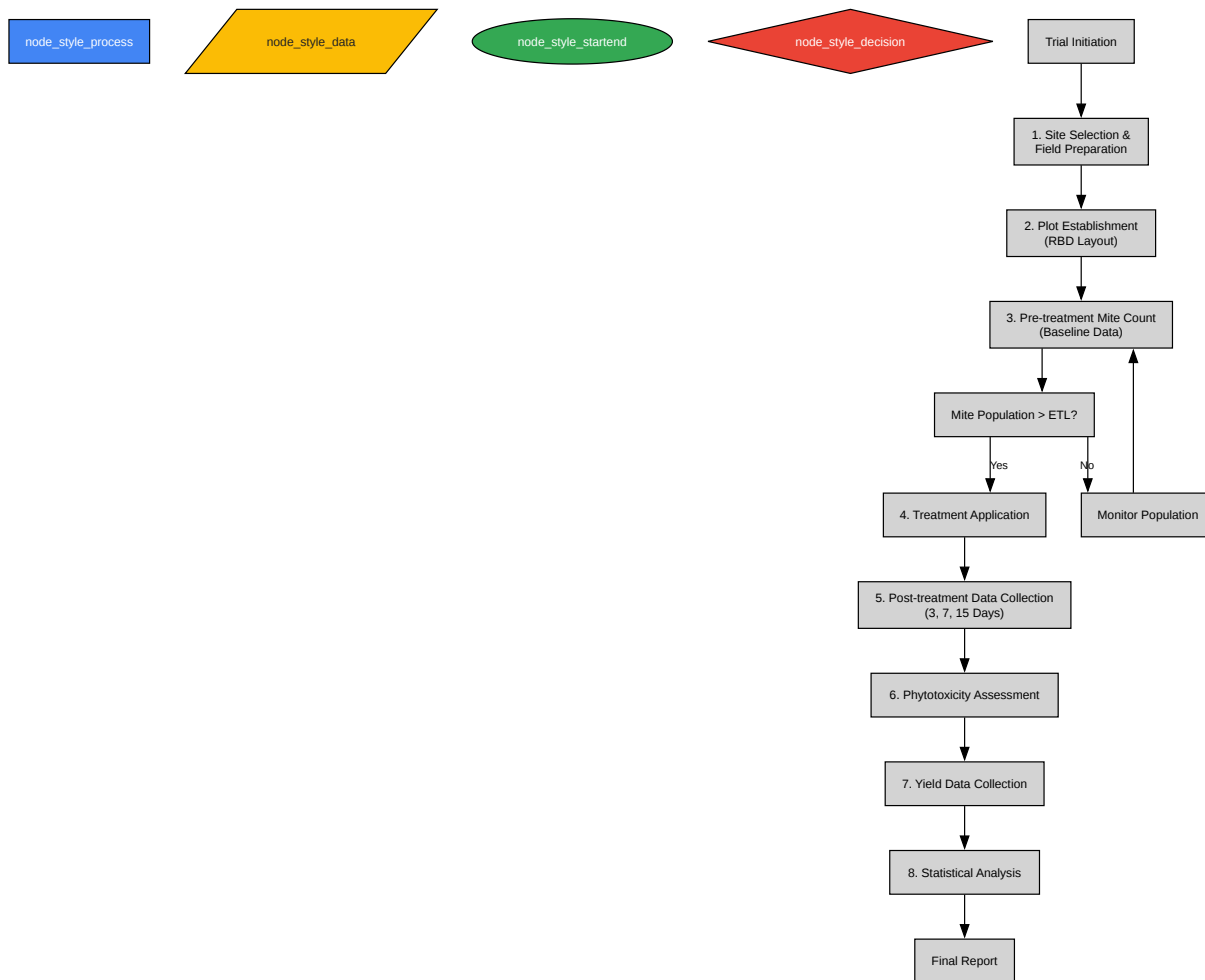
Fenpyroximate is effective against all motile stages of mites, including larvae, nymphs, and adults.^{[1][2]} It also exhibits inhibitory effects on the moulting of nymphs and oviposition.^{[1][2][5]}

Mechanism of Action

Fenpyroximate acts by inhibiting mitochondrial electron transport at Complex I (NADH: ubiquinone oxidoreductase).^{[2][7][8]} This disruption interrupts cellular respiration and the production of ATP, the primary energy currency of the cell.^[5] The cessation of energy

generation leads to a rapid stop in feeding and other biological activities, resulting in paralysis and death of the target mite.[1]





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